

Proper Disposal of PLX647: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *PLX647*
CAS No.: *873786-09-5*
Cat. No.: *B1678903*

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For immediate release: Researchers, scientists, and drug development professionals handling **PLX647** must adhere to specific safety and disposal protocols to ensure a safe laboratory environment and compliance with regulations. This guide provides essential, step-by-step procedures for the proper disposal of **PLX647**, a potent FMS and KIT kinase inhibitor.

PLX647 is classified as a hazardous substance, causing skin and eye irritation, as well as respiratory irritation.[1] Therefore, it is imperative that all handling and disposal procedures are conducted with the appropriate personal protective equipment (PPE) and in accordance with institutional and local regulations.

Key Safety and Handling Information

Prior to initiating any disposal procedures, it is crucial to be aware of the hazards associated with **PLX647** and to take the necessary safety precautions.

Hazard Classification	Precautionary Measures
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation. P280: Wear protective gloves/protective clothing. P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1]
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation. P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
Specific Target Organ Toxicity, Single Exposure (Category 3, Respiratory tract irritation)	H335: May cause respiratory irritation. P261: Avoid breathing dust/fume/gas/mist/vapours/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[1]

Step-by-Step Disposal Protocol

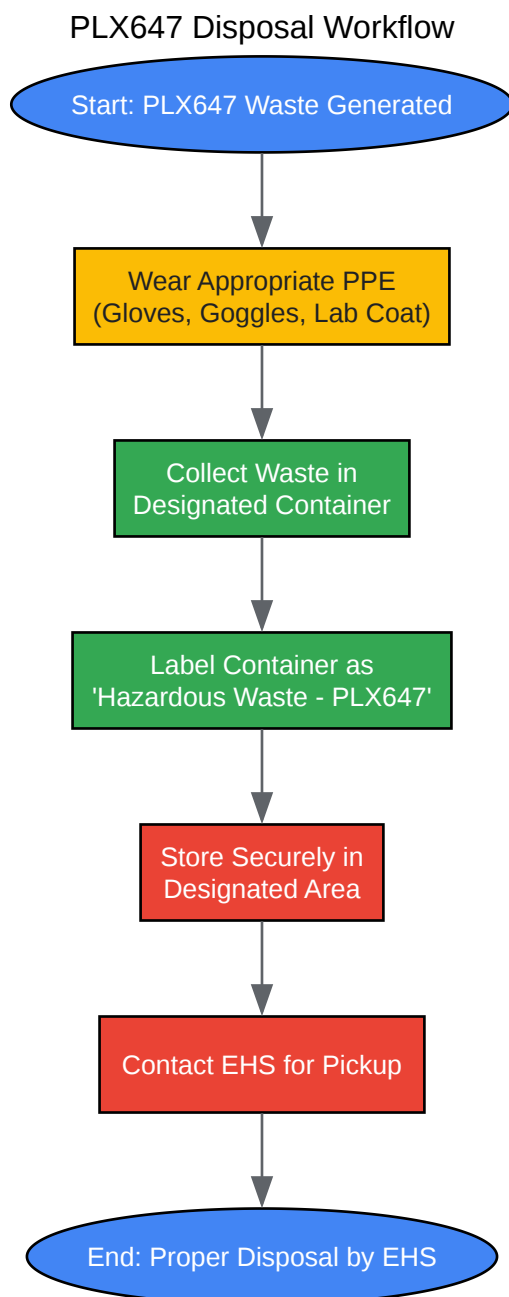
The disposal of **PLX647** and its containers must be managed as hazardous chemical waste. Under no circumstances should this compound be disposed of in general laboratory trash or poured down the drain.

- Personal Protective Equipment (PPE): Before handling **PLX647** for disposal, ensure you are wearing the appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses or goggles, and a laboratory coat. If there is a risk of generating dust or aerosols, a respirator may be necessary.
- Waste Collection:
 - Solid Waste: Collect un-used or contaminated solid **PLX647** in a clearly labeled, sealed container designated for hazardous chemical waste.

- Liquid Waste: Solutions containing **PLX647** should be collected in a compatible, leak-proof container. Do not mix with other waste streams unless compatibility is confirmed.
- Contaminated Materials: Any materials that have come into contact with **PLX647**, such as pipette tips, tubes, and gloves, should be considered contaminated and disposed of as hazardous waste.
- Waste Container Labeling: All waste containers must be clearly and accurately labeled with the words "Hazardous Waste," the full chemical name "**PLX647**," and any other information required by your institution's Environmental Health and Safety (EHS) department.
- Storage: Store the sealed hazardous waste container in a designated, secure area, away from incompatible materials, while awaiting pickup. Do not store waste containers in hallways or other public areas.[\[2\]](#)
- Contact Environmental Health & Safety (EHS): Notify your institution's EHS department to schedule a pickup for the hazardous waste. Only trained EHS personnel should handle the transportation and final disposal of the waste.
- Spill Cleanup: In the event of a spill, evacuate the area and alert others. If trained and equipped for minor spills, contain the spill with an absorbent material and clean the area. All cleanup materials must be collected and disposed of as hazardous waste. For significant spills, contact your EHS department immediately.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **PLX647**.



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Caption: Logical workflow for the safe disposal of **PLX647**.

By following these procedures, you contribute to a safer laboratory environment and ensure the responsible management of chemical waste. Always consult your institution's specific guidelines and the Safety Data Sheet for the most accurate and up-to-date information.

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References

- [1. file.medchemexpress.eu](https://file.medchemexpress.eu) [file.medchemexpress.eu]
- [2. mwcog.org](https://mwcog.org) [mwcog.org]
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